

4-(2-Chloro-5-methylphenoxy)piperidine hydrochloride properties

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Compound of Interest

Compound Name: 4-(2-Chloro-5-methylphenoxy)piperidine

CAS No.: 254883-43-7

Cat. No.: B179410

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An In-depth Technical Guide to **4-(2-Chloro-5-methylphenoxy)piperidine** hydrochloride

Abstract: This technical guide provides a comprehensive overview of **4-(2-Chloro-5-methylphenoxy)piperidine** hydrochloride, a heterocyclic building block of significant interest to the pharmaceutical and chemical research sectors. The document details its physicochemical properties, proposes a logical synthetic pathway, and outlines robust analytical methods for its characterization. Furthermore, it explores the potential pharmacological relevance of this scaffold based on established structure-activity relationships and discusses its application in drug discovery. This guide is intended for researchers, chemists, and drug development professionals seeking to leverage this versatile intermediate in their scientific endeavors.

Introduction: The Significance of a Versatile Scaffold

The piperidine ring is a privileged scaffold in medicinal chemistry, forming the core of numerous approved therapeutic agents.^[1] Its conformational flexibility and ability to engage in key

hydrogen bonding interactions allow it to serve as a versatile anchor for targeting a wide array of biological receptors. When combined with a substituted phenoxy moiety, as in **4-(2-Chloro-5-methylphenoxy)piperidine**, the resulting molecule becomes a valuable intermediate for creating libraries of compounds with potential activities in areas such as neuroscience and beyond.[2][3] The inclusion of a chloro group and a methyl group on the phenyl ring further modulates the electronic and lipophilic properties, which can significantly influence a molecule's pharmacokinetic and pharmacodynamic profile.[4]

This guide serves as a technical resource, consolidating critical information on the properties, synthesis, analysis, and potential applications of **4-(2-Chloro-5-methylphenoxy)piperidine** hydrochloride to support its effective use in a research and development setting.

Physicochemical Properties

A precise understanding of a compound's physical and chemical properties is foundational to its application in experimental work. The key identifiers and properties of **4-(2-Chloro-5-methylphenoxy)piperidine** hydrochloride are summarized below.

Property	Value	Source(s)
CAS Number	923263-31-4	[5]
Molecular Formula	C ₁₂ H ₁₇ Cl ₂ NO	[5]
Molecular Weight	262.18 g/mol	[5]
Canonical SMILES	<chem>CC1=CC=C(Cl)C(OC2CCNCC2)=C1.[H]Cl</chem>	[5]
Parent Compound Formula	C ₁₂ H ₁₆ ClNO	[6]
Parent Compound InChIKey	MTMIZXIWQUAWTF-UHFFFAOYSA-N	[6]
Typical Form	Solid	N/A
Primary Application	Research chemical, Synthetic intermediate	[5][7]

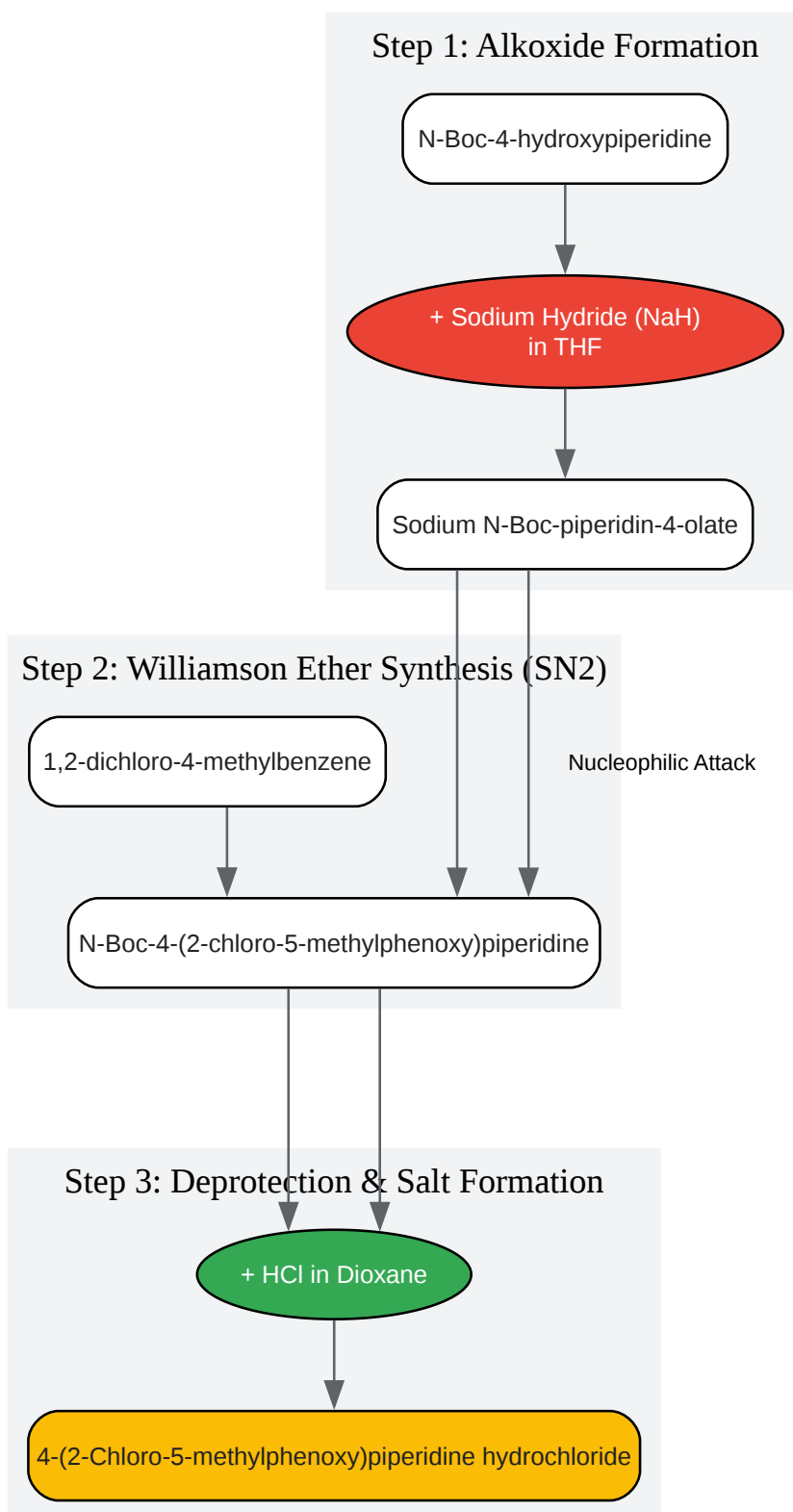
Synthesis and Manufacturing Considerations

While specific, scaled-up manufacturing protocols for **4-(2-Chloro-5-methylphenoxy)piperidine** hydrochloride are proprietary, a chemically sound and widely applicable synthetic route can be proposed based on fundamental organic chemistry principles. A Williamson ether synthesis is a logical and efficient approach.

Proposed Synthetic Pathway: Williamson Ether Synthesis

This method involves the reaction of an alkoxide with a primary alkyl halide. In this context, the synthesis would proceed by deprotonating a protected 4-hydroxypiperidine to form the corresponding alkoxide, which then acts as a nucleophile to displace a halide on a suitable 2-chloro-5-methylphenyl precursor. The final step involves the deprotection of the piperidine nitrogen and salt formation with hydrochloric acid.

Causality in Method Selection: The Williamson ether synthesis is chosen for its reliability, generally high yields, and the commercial availability of the required starting materials. The use of a protecting group (e.g., Boc) on the piperidine nitrogen is critical to prevent N-alkylation, a common side reaction, thereby ensuring the desired O-alkylation occurs.



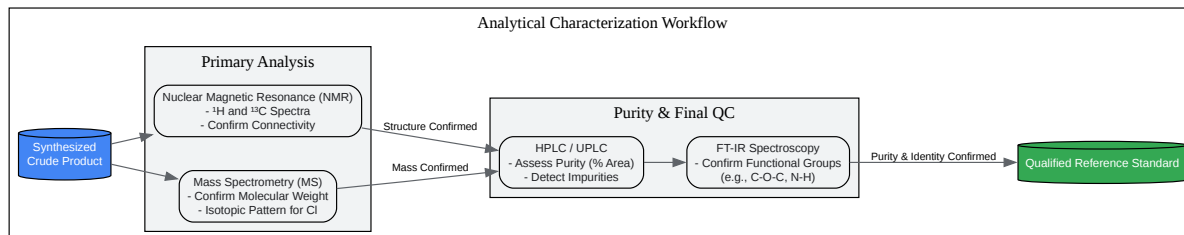
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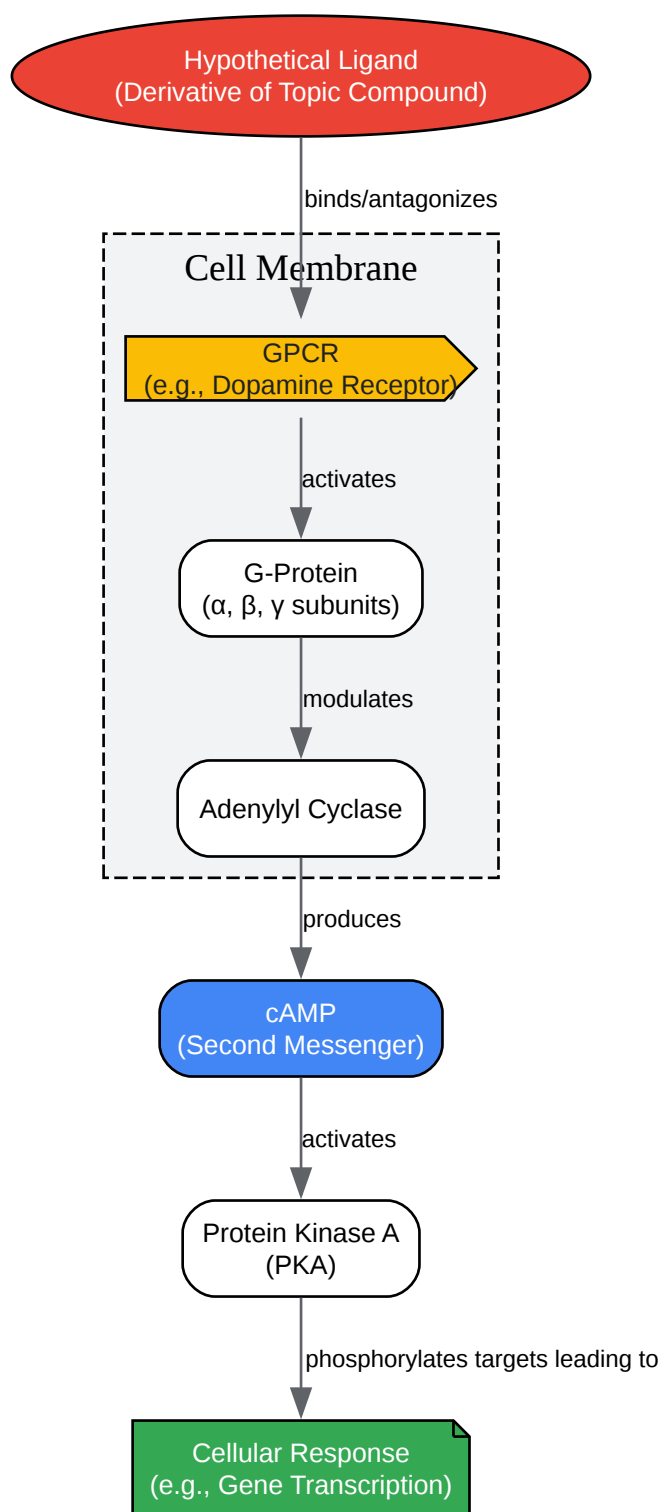
Caption: Proposed synthetic workflow for **4-(2-Chloro-5-methylphenoxy)piperidine** hydrochloride.

Analytical Characterization

To ensure the identity, purity, and quality of the synthesized compound, a multi-technique analytical approach is required. Each technique provides orthogonal data, which, when combined, offers a complete and trustworthy characterization of the molecule.

Self-Validating System: The combination of mass spectrometry (confirming mass), NMR (confirming structure and connectivity), and chromatography (confirming purity) creates a self-validating system. A discrepancy in one technique would invalidate the overall assessment and trigger further investigation, ensuring high confidence in the final product.





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